

Essential Guide to Handling 3-Bromobenzoyl Chloride: Safety, Operations, and Disposal

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Compound of Interest

Compound Name: 3-Bromobenzoyl chloride

Cat. No.: B108613

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **3-Bromobenzoyl chloride**, including detailed operational and disposal plans to ensure a safe laboratory environment.

Chemical Profile and Hazards

3-Bromobenzoyl chloride (CAS No. 1711-09-7) is a corrosive liquid that reacts with water and moisture, liberating toxic hydrogen chloride gas.^{[1][2]} It is crucial to handle this compound with appropriate safety measures to prevent severe skin burns, eye damage, and respiratory irritation.^{[3][4][5][6]}

Property	Value	Reference
Molecular Formula	C ₇ H ₄ BrClO	[6][7][8]
Molecular Weight	219.46 g/mol	[6][9]
Boiling Point	74-75 °C at 0.5 mmHg	[8][9]
Density	1.662 g/mL at 25 °C	[8][9]
Signal Word	Danger	[4][5]
Hazard Statements	H314: Causes severe skin burns and eye damage. H290: May be corrosive to metals. H335: May cause respiratory irritation.	[3][4][5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against the hazards of **3-Bromobenzoyl chloride**. The following table summarizes the required PPE for handling this substance.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure. ^[7] Nitrile or neoprene gloves are generally recommended, but always check the manufacturer's glove compatibility chart.
Eyes/Face	Safety goggles and face shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations. ^{[1][7]} A face shield should be worn in addition to goggles when there is a splash hazard.
Body	Flame-retardant lab coat	A lab coat should be worn to protect against splashes and spills. Ensure it is buttoned and the sleeves are rolled down.
Respiratory	NIOSH/MSHA approved respirator	Use a respirator with an appropriate cartridge for acid gases and organic vapors if working outside of a fume hood or if exposure limits are exceeded. ^{[1][7]} A full-face respirator is recommended for spill response. ^[10]
Feet	Closed-toe shoes	Always wear closed-toe shoes in a laboratory setting to protect against spills.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is critical to minimize exposure and prevent accidents.

1. Preparation and Engineering Controls:

- **Fume Hood:** All handling of **3-Bromobenzoyl chloride** must be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- **Inert Atmosphere:** Store and handle the chemical under an inert atmosphere, such as nitrogen, to prevent reaction with moisture.[\[1\]](#)[\[7\]](#)
- **Emergency Equipment:** Ensure that an eyewash station and safety shower are readily accessible and in good working order.[\[1\]](#)[\[7\]](#)
- **Dry Glassware:** All glassware must be thoroughly dried before use to prevent hydrolysis of the **3-Bromobenzoyl chloride**.[\[9\]](#)

2. Dispensing and Use:

- **Secure Container:** Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
- **Avoid Incompatibilities:** Keep away from water, moist air, strong oxidizing agents, strong bases, and alcohols.[\[1\]](#)[\[7\]](#)
- **Transfer:** Use a syringe or cannula for transferring the liquid to minimize exposure to air and moisture.

3. Quenching and Work-up:

- **Quenching Procedure:** Slowly add the reaction mixture containing **3-Bromobenzoyl chloride** to a stirred, cooled solution of a suitable quenching agent (e.g., a solution of sodium bicarbonate or another weak base). This should be done in a fume hood.
- **Gas Evolution:** Be aware that quenching will generate gas (e.g., CO₂ if using bicarbonate), so ensure adequate ventilation and do not seal the quenching vessel.

Disposal Plan: Waste Management Protocol

Proper disposal of **3-Bromobenzoyl chloride** and associated waste is essential to protect the environment and comply with regulations.

1. Waste Segregation and Collection:

- **Halogenated Organic Waste:** All waste containing **3-Bromobenzoyl chloride** should be collected in a designated, properly labeled container for halogenated organic waste.
- **Solid Waste:** Contaminated solid waste, such as gloves, paper towels, and pipette tips, should be collected in a separate, labeled container.

2. Neutralization of Small Residues:

- **Small Spills:** For small spills, absorb the material with an inert absorbent material like sand or vermiculite.[\[3\]](#)
- **Decontamination:** The contaminated absorbent material should then be slowly added to a solution of sodium carbonate to neutralize any remaining reactive material before being placed in the solid waste container.
- **Empty Containers:** Decontaminate empty containers by rinsing with a 5% aqueous sodium hydroxide or soda ash solution, followed by water, before disposal.[\[3\]](#)

3. Final Disposal:

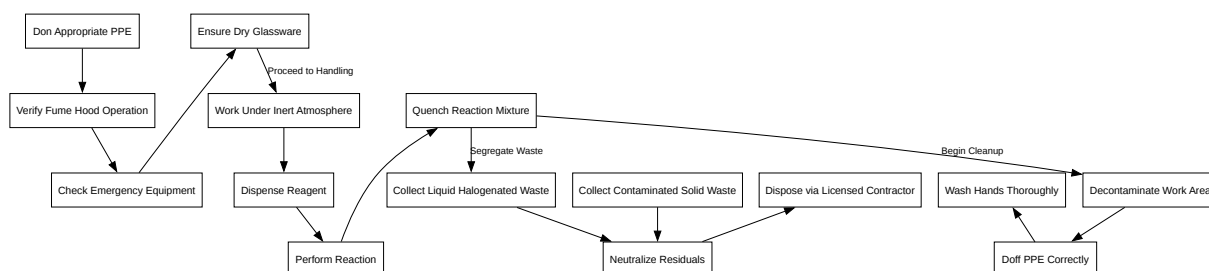
- **Licensed Waste Disposal:** All chemical waste must be disposed of through a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#)[\[3\]](#) Never pour **3-Bromobenzoyl chloride** down the drain.[\[1\]](#)[\[2\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with large amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[3] [5] Seek immediate medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[1]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[3][5] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[1][2] Rinse mouth with water.[5] Seek immediate medical attention.[1]
Spill	Evacuate the area.[1] For small spills, use an inert absorbent material and follow the neutralization procedure. For large spills, contact your institution's emergency response team.[10]

Workflow for Handling 3-Bromobenzoyl Chloride



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Caption: Workflow for the safe handling of **3-Bromobenzoyl chloride**.

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